

Morpholinosulfur Trifluoride: A Comprehensive Technical Guide to Synthesis and Characterization

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Compound of Interest

Compound Name: *Morpholinosulfur trifluoride*

Cat. No.: *B041453*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **morpholinosulfur trifluoride**, a versatile fluorinating agent with growing importance in organic synthesis and drug development. This document details its synthesis, purification, and comprehensive characterization, including physical properties and spectroscopic data. Experimental protocols and reaction mechanisms are presented to equip researchers with the practical knowledge required for its effective application.

Introduction

Morpholinosulfur trifluoride, often abbreviated as Morph-DAST, is a nucleophilic fluorinating agent used for the conversion of alcohols to alkyl fluorides and carbonyl compounds to gem-difluorides.^[1] It offers several advantages over other fluorinating agents, including greater thermal stability compared to diethylaminosulfur trifluoride (DAST), making it a safer alternative for many applications.^[2] Its utility extends to the synthesis of complex fluorinated molecules, including intermediates for pharmaceuticals and agrochemicals.^[3]

Synthesis of Morpholinosulfur Trifluoride

Two primary synthetic routes for **morpholinosulfur trifluoride** are commonly employed. The first involves the reaction of morpholine with sulfur tetrafluoride, while the second, and often

more practical laboratory-scale synthesis, proceeds from 4,4'-dithiodimorpholine.

Synthesis from 4,4'-Dithiodimorpholine

This method provides a reliable route to **morpholinosulfur trifluoride** with a reported yield of approximately 60%.^[4]

Experimental Protocol:

Materials:

- 4,4'-Dithiodimorpholine
- Potassium Fluoride (spray-dried)
- Chlorine gas
- Acetonitrile (anhydrous)

Procedure:

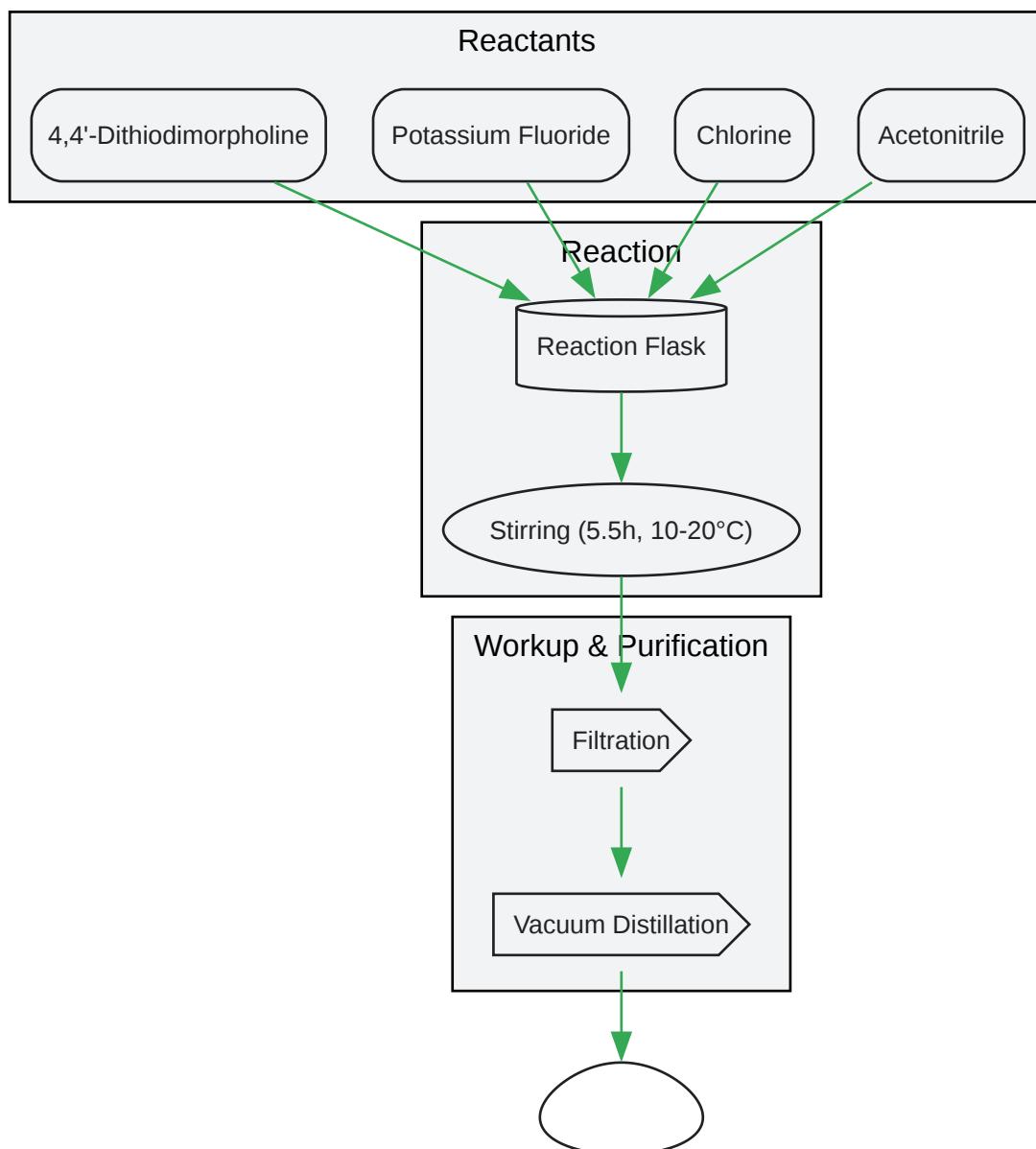
- In a flame-dried, three-necked flask equipped with a mechanical stirrer, a gas inlet tube, and a condenser connected to a drying tube, suspend spray-dried potassium fluoride in anhydrous acetonitrile.
- Cool the suspension to 10 °C using an ice-water bath.
- Slowly introduce chlorine gas into the stirred suspension.
- Simultaneously, add 4,4'-dithiodimorpholine portion-wise to the reaction mixture, maintaining the temperature between 10-20 °C.
- After the addition is complete, continue stirring the reaction mixture at 20 °C for 5.5 hours.
- Filter the reaction mixture to remove solid byproducts.
- The filtrate, containing the crude **morpholinosulfur trifluoride**, can be further purified by vacuum distillation.

Purification:

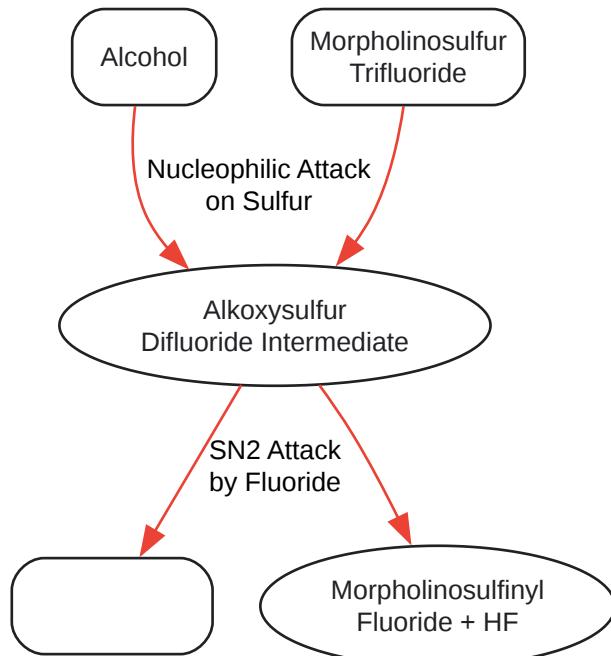
The crude product is purified by fractional distillation under reduced pressure. Collect the fraction boiling at 41-42 °C at 0.5 mm Hg.[\[5\]](#)

Synthesis Workflow Diagram

Synthesis of Morpholinosulfur Trifluoride



Mechanism of Deoxofluorination of an Alcohol

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